

# In Vitro Spectrum of Activity of Ceftaroline: A Technical Guide

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## Compound of Interest

Compound Name: Ceftaroline

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## Introduction

**Ceftaroline**, the active metabolite of the prodrug **ceftaroline** fosamil, is a fifth-generation cephalosporin antibiotic. It exhibits a broad spectrum of in vitro activity against both Gram-positive and Gram-negative bacteria. Notably, **ceftaroline** is distinguished by its potent activity against methicillin-resistant *Staphylococcus aureus* (MRSA) and multidrug-resistant *Streptococcus pneumoniae* (MDRSP), addressing critical areas of unmet medical need in the treatment of bacterial infections.[1][2] This technical guide provides a comprehensive overview of the in vitro spectrum of activity of **ceftaroline**, including detailed quantitative data, experimental methodologies, and visual representations of key processes.

## Mechanism of Action

Like other  $\beta$ -lactam antibiotics, **ceftaroline** exerts its bactericidal effect by inhibiting bacterial cell wall synthesis.[3] This is achieved through binding to penicillin-binding proteins (PBPs), which are essential enzymes involved in the final steps of peptidoglycan synthesis. The unique attribute of **ceftaroline** lies in its high affinity for PBP2a, the modified PBP encoded by the *mecA* gene in MRSA that confers resistance to most other  $\beta$ -lactams.[3][4] By effectively binding to and inhibiting PBP2a, **ceftaroline** restores activity against MRSA.[5] Additionally, **ceftaroline** demonstrates a strong affinity for the PBPs of *Streptococcus pneumoniae*, including those that confer resistance to penicillin.[3]

## Gram-Positive Activity

**Ceftaroline** demonstrates potent in vitro activity against a wide array of Gram-positive organisms. This includes methicillin-susceptible and methicillin-resistant *Staphylococcus aureus*, various streptococcal species, and other clinically relevant Gram-positive bacteria.

### *Staphylococcus aureus*

**Ceftaroline** is highly active against both methicillin-susceptible *S. aureus* (MSSA) and methicillin-resistant *S. aureus* (MRSA).[6] It also retains activity against *S. aureus* strains with reduced susceptibility to vancomycin (vancomycin-intermediate *S. aureus*, VISA, and heterogeneous VISA, hVISA) and linezolid.[1][7]

Organism	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)	MIC Range (µg/mL)
<i>Staphylococcus aureus</i> (all)	0.5	1	≤0.03 - 2
Methicillin-susceptible <i>S. aureus</i> (MSSA)	0.25	0.25	≤0.03 - 1
Methicillin-resistant <i>S. aureus</i> (MRSA)	0.5 - 1	1 - 2	0.125 - 2
Vancomycin-intermediate <i>S. aureus</i> (VISA)	-	-	1 - 4
Heterogeneous vancomycin-intermediate <i>S. aureus</i> (hVISA)	-	2	0.25 - 4

Table 1: In Vitro Activity of **Ceftaroline** against *Staphylococcus aureus*[1][6]

### *Streptococcus pneumoniae*

**Ceftaroline** exhibits potent activity against *Streptococcus pneumoniae*, including strains that are resistant to penicillin and other β-lactams.[8][9]

Organism	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)	MIC Range (µg/mL)
Streptococcus pneumoniae (all)	≤0.015	0.12	≤0.015 - 0.5
Penicillin-susceptible S. pneumoniae	0.008	0.015	-
Penicillin-resistant S. pneumoniae	0.12	0.25	-
Cefotaxime-resistant S. pneumoniae	-	0.5	0.125 - 2

Table 2: In Vitro Activity of **Ceftaroline** against Streptococcus pneumoniae[6][8][9]

## Other Gram-Positive Bacteria

**Ceftaroline** is also active against other significant Gram-positive pathogens.

Organism	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)
Streptococcus pyogenes	≤0.015	≤0.015
Streptococcus agalactiae	≤0.015	≤0.015
Streptococcus dysgalactiae	≤0.015	0.015
Coagulase-negative staphylococci (Oxacillin-susceptible)	0.06	0.12
Coagulase-negative staphylococci (Oxacillin-resistant)	0.25	0.5
Enterococcus faecalis	-	2.0 - 4.0

Table 3: In Vitro Activity of **Ceftaroline** against Other Gram-Positive Bacteria[1][3][10]

## Gram-Negative Activity

The in vitro activity of **ceftaroline** against Gram-negative bacteria is more variable and is generally targeted towards common respiratory and community-acquired pathogens. It is not typically active against extended-spectrum  $\beta$ -lactamase (ESBL)-producing Enterobacteriaceae or non-fermentative Gram-negative bacilli like *Pseudomonas aeruginosa*.<sup>[3][11]</sup>

## Respiratory Pathogens

**Ceftaroline** demonstrates excellent potency against key Gram-negative organisms implicated in respiratory tract infections.

Organism	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)
<i>Haemophilus influenzae</i>	≤0.008	0.015 - 0.03
<i>Moraxella catarrhalis</i>	0.06	0.12 - 0.25

Table 4: In Vitro Activity of **Ceftaroline** against Gram-Negative Respiratory Pathogens<sup>[7][12]</sup>

## Enterobacteriaceae

**Ceftaroline** has activity against some common Enterobacteriaceae species that do not produce ESBLs.

Organism	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)
<i>Escherichia coli</i>	0.12	0.25
<i>Klebsiella pneumoniae</i>	0.12	0.5
<i>Proteus mirabilis</i>	0.12	0.12
<i>Enterobacter cloacae</i>	-	-
<i>Serratia marcescens</i>	1	2

Table 5: In Vitro Activity of **Ceftaroline** against Select Enterobacteriaceae<sup>[3][13][14]</sup>

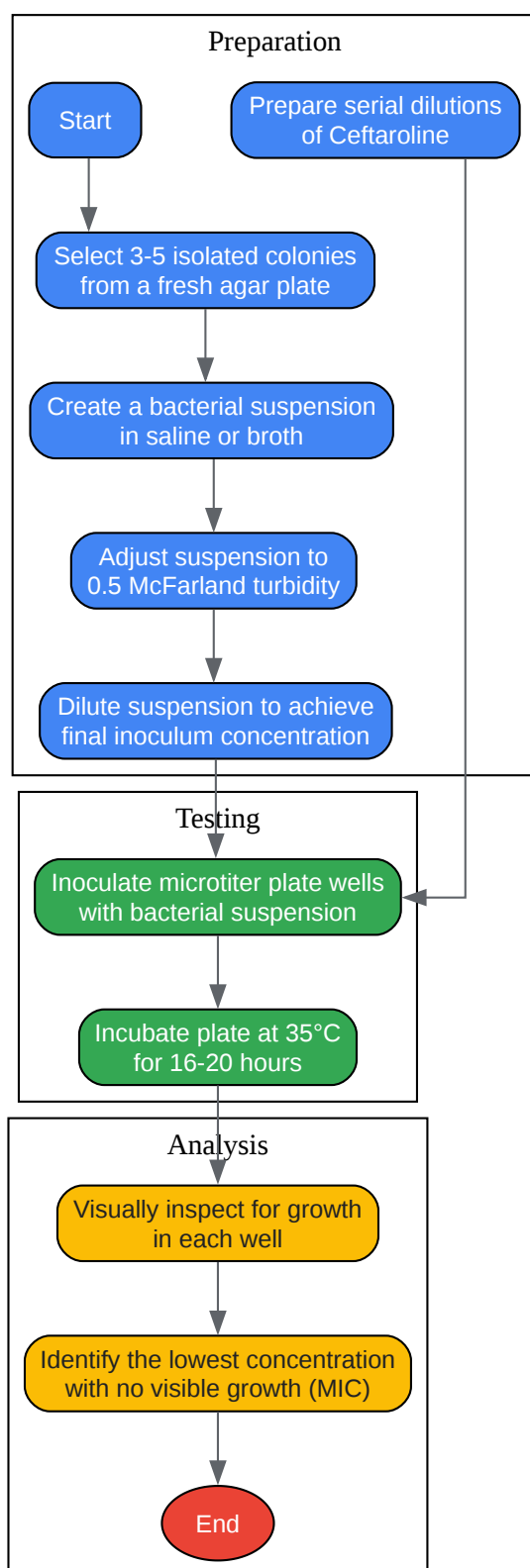
## Experimental Protocols

The in vitro activity of **ceftaroline** is primarily determined by measuring the minimum inhibitory concentration (MIC) using standardized methods from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST). [15][16] The most common method is broth microdilution.

### Broth Microdilution MIC Testing Protocol (CLSI M07)

This method involves the serial dilution of the antimicrobial agent in a liquid growth medium in a 96-well microtiter plate.

- Preparation of Antimicrobial Agent Stock Solution: A stock solution of **ceftaroline** is prepared at a high concentration and then serially diluted to the desired testing range.
- Inoculum Preparation:
  - Bacterial colonies are selected from a fresh (18-24 hour) agar plate.
  - A suspension of the bacteria is made in a sterile saline or broth to match the turbidity of a 0.5 McFarland standard, which corresponds to approximately  $1.5 \times 10^8$  colony-forming units (CFU)/mL.
  - This suspension is further diluted to achieve a final inoculum concentration of approximately  $5 \times 10^5$  CFU/mL in each well of the microtiter plate.
- Inoculation of Microtiter Plates:
  - Each well of the 96-well plate, containing a specific concentration of **ceftaroline** in cation-adjusted Mueller-Hinton broth, is inoculated with the standardized bacterial suspension.
  - A growth control well (no antibiotic) and a sterility control well (no bacteria) are included.
- Incubation: The inoculated plates are incubated at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours in ambient air.
- Interpretation of Results: The MIC is the lowest concentration of **ceftaroline** that completely inhibits visible growth of the organism.

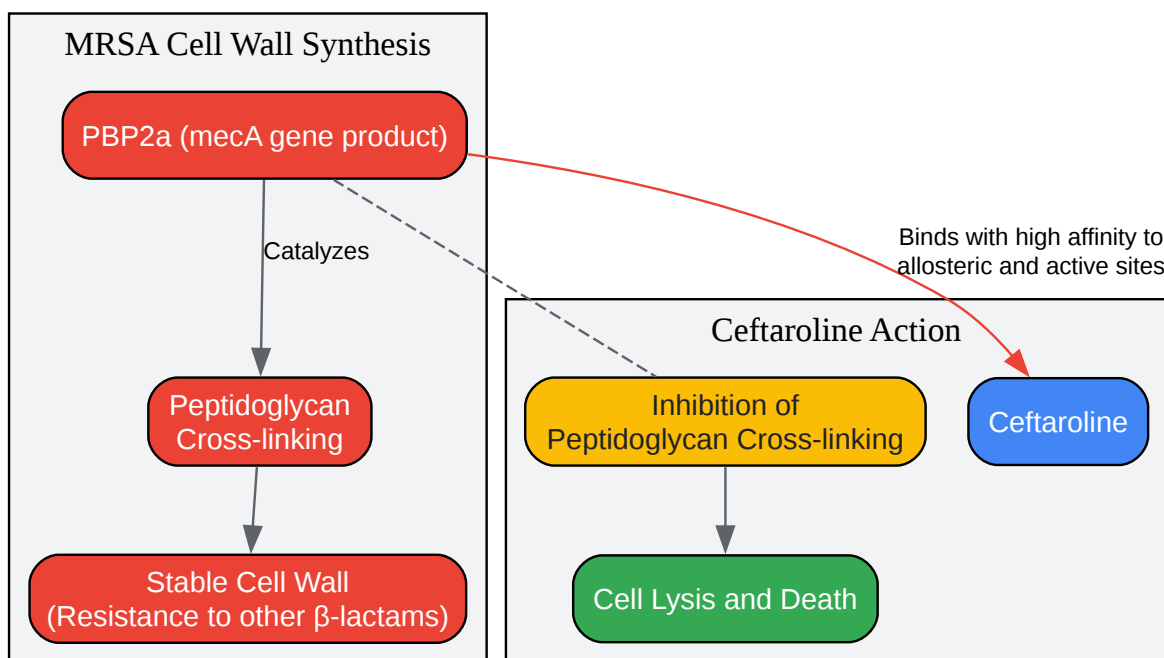


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Workflow for Broth Microdilution MIC Testing.

## Visualizing the Mechanism of Action

The enhanced activity of **Ceftaroline** against MRSA is a direct result of its unique interaction with Penicillin-Binding Protein 2a (PBP2a). The following diagram illustrates this key molecular interaction.



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